

Application Notes and Protocols for SKF 83959 in Mouse Behavioral Experiments

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **SKF 83959**, a dopamine D1-like receptor partial agonist, in various behavioral experiments in mice. The protocols detailed below are compiled from multiple scientific studies to ensure robustness and reproducibility.

Compound Information

SKF 83959 is a benzazepine derivative that acts as a potent and selective dopamine D1-like receptor partial agonist. It exhibits high affinity for D1 and D5 receptors, with significantly lower affinity for D2 and D3 receptors. Notably, **SKF 83959** is also an allosteric modulator of the sigma-1 receptor. Its unique pharmacological profile, including its ability to stimulate phosphoinositide hydrolysis rather than adenylyl cyclase, makes it a valuable tool for dissecting dopamine signaling pathways and their role in behavior.

Dosage and Administration

The most common route of administration for **SKF 83959** in mice is intraperitoneal (i.p.) injection. Dosages typically range from 0.01 mg/kg to 1.5 mg/kg, with effects being dose-dependent and varying based on the behavioral paradigm.



Table 1: Summary of SKF 83959 Dosages and Effects in Mouse Behavioral Experiments



Behavioral Test	Mouse Strain	Dosage (mg/kg, i.p.)	Observed Effect	Reference(s)
Locomotor Activity	Wild-type	1.0	Modest but significant increase in horizontal locomotor activity.	
D1 Receptor Knockout	1.0	No significant effect on locomotor activity.		
Grooming Behavior	Wild-type	1.5 (s.c.)	Significant increase in time spent grooming.	[1]
D1 Receptor Knockout	1.5 (s.c.)	No significant increase in grooming behavior.	[1]	
Y-Maze Test	ICR	0.5 and 1.0	Reversed scopolamine-induced cognitive impairments.	[2]
Passive Avoidance Task	ICR	0.5 and 1.0	Reversed scopolamine-induced cognitive impairments.	[2]
Forced Swim Test	Wild-type	Not specified	Reduction in immobility, suggesting antidepressant-like effects.	



Elevated Zero

Maze

No significant

effects on

anxiety-like
behavior.

Experimental Protocols Locomotor Activity

This protocol assesses the effect of **SKF 83959** on spontaneous locomotor activity in mice.

Materials:

- SKF 83959 hydrobromide
- Sterile saline solution (0.9% NaCl)
- Open field apparatus (e.g., a 40 cm x 40 cm x 30 cm box)
- · Video tracking software

Procedure:

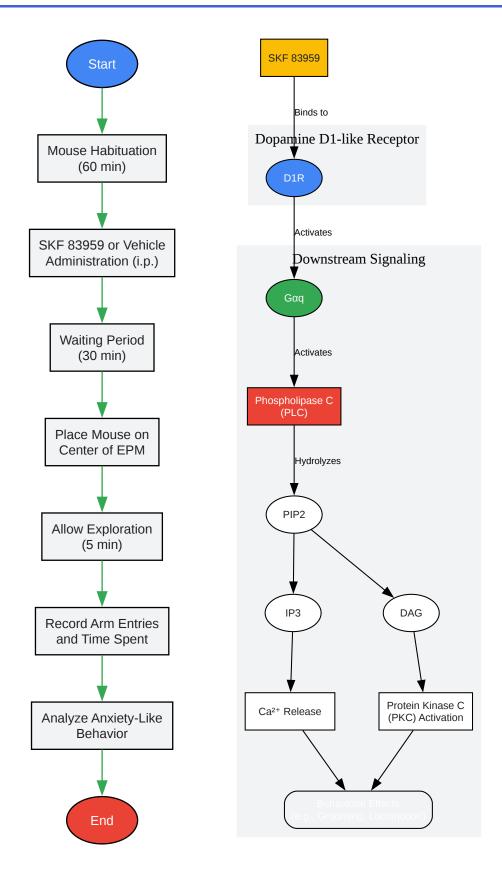
- Habituate the mice to the testing room for at least 60 minutes before the experiment.
- Prepare SKF 83959 solution in sterile saline.
- Administer SKF 83959 or vehicle (saline) via i.p. injection. A common dose is 1.0 mg/kg.
- Immediately after injection, place the mouse in the center of the open field apparatus.
- Record locomotor activity for a period of 30 to 60 minutes using a video tracking system.
- Analyze the data for total distance traveled, time spent in the center versus the periphery, and rearing frequency.

Workflow Diagram:









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References

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